

An In-Depth Technical Guide on 2-Amino-5-iodobenzoic acid

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Compound of Interest

Compound Name: 2-Amino-5-iodobenzoic acid

Cat. No.: B145736

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This guide provides core information for researchers, scientists, and drug development professionals on the fundamental properties of **2-Amino-5-iodobenzoic acid**.

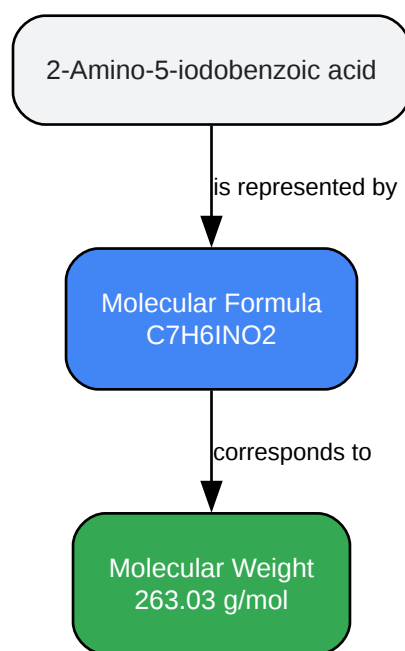
Core Chemical Properties

2-Amino-5-iodobenzoic acid, also known as 5-iodoanthranilic acid, is an organic compound with key applications in chemical synthesis.^{[1][2][3]} Its fundamental properties, including molecular formula and molecular weight, are crucial for stoichiometric calculations in experimental research and drug development.

Property	Value	Source
Molecular Formula	C7H6INO2	^{[1][2][3][4]}
Molecular Weight	263.03 g/mol	^{[1][2][3][4]}
CAS Number	5326-47-6	^{[1][2][3]}

Logical Relationship of Core Properties

The following diagram illustrates the direct relationship between the chemical name, its empirical formula, and the resulting molecular weight.



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Relationship between chemical name, formula, and molecular weight.

Note on Experimental Protocols and Signaling Pathways: The provided information focuses on the fundamental molecular properties of **2-Amino-5-iodobenzoic acid** based on the initial query. Detailed experimental protocols and specific signaling pathways involving this compound were not available in the search results for this specific request and would require a more targeted literature search.

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References

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